

Personal protective equipment for handling 2-Hydroxycyclohexan-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxycyclohexan-1-one

Cat. No.: B1217906

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Essential Safety and Handling Guide for 2-Hydroxycyclohexan-1-one

This guide provides critical safety, handling, and disposal protocols for **2-Hydroxycyclohexan-1-one**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are paramount to minimizing exposure risks. The required level of protection depends on the specific handling task.

| Scenario | Required Personal Protective Equipment |
|----------------------------------|--|
| Routine Laboratory Handling | Safety glasses or goggles, Chemical-resistant gloves (e.g., nitrile or neoprene), Laboratory coat or disposable gown. |
| Large Spills or Poor Ventilation | Safety goggles and a face shield, Two pairs of chemical-resistant gloves (e.g., chemotherapy-grade), Disposable, fluid-resistant gown, Respiratory protection (e.g., N95 or higher, or a full face-piece respirator), Chemical-resistant shoe covers or boots. |
| Emergency Situations (Fire) | Self-contained breathing apparatus (SCBA). [1] |

Key Safety and Physical Data

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₆ H ₁₀ O ₂ |
| Molecular Weight | 114.14 g/mol |
| Appearance | Flammable Solid |
| Hazards | Causes skin and serious eye irritation. May cause respiratory irritation. [2] [3] |
| Storage Temperature | Keep refrigerated in a dry, cool, and well-ventilated place. [2] |

Operational Plan: Step-by-Step Handling

Procedures

Receiving and Storage

Upon receipt, visually inspect containers for any signs of damage or leakage. Store the compound in a cool, dry, and well-ventilated area away from sources of ignition, as the substance is considered a flammable solid. Keep containers tightly sealed when not in use.[\[2\]](#)

Handling the Chemical

All handling of open containers should be conducted in a well-ventilated area, preferably within a chemical fume hood. Avoid all contact with skin and eyes.[\[2\]](#)[\[4\]](#) Use non-sparking tools to prevent ignition.[\[5\]](#)[\[6\]](#)[\[7\]](#) After handling, wash hands thoroughly.[\[2\]](#)[\[5\]](#)

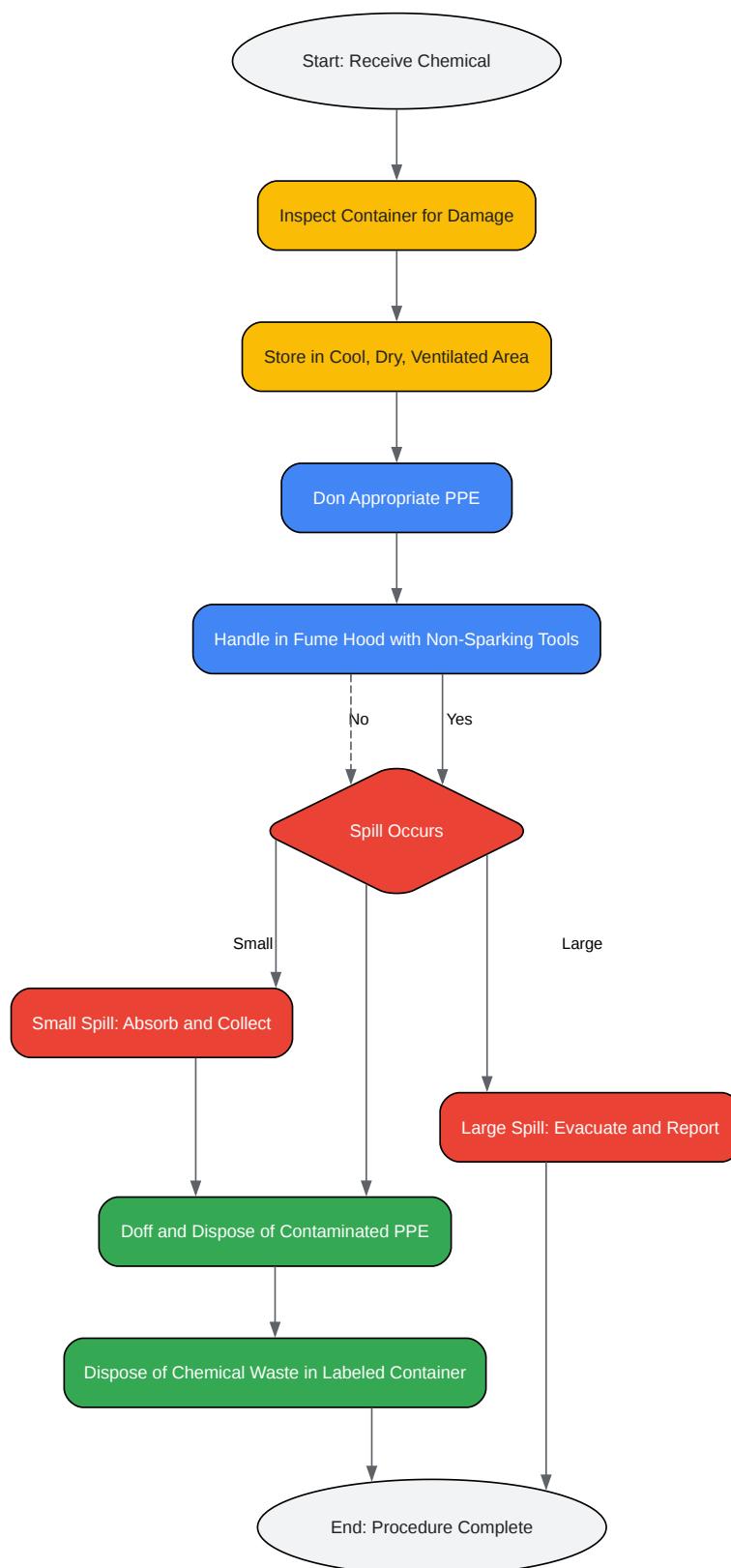
Spill Response

In the event of a spill, immediately evacuate all non-essential personnel from the area and remove all sources of ignition. For small spills, use an inert absorbent material like vermiculite or a spill kit to contain and collect the material. Place the absorbed material into a suitable, sealed container for disposal.[\[2\]](#) The spill area should then be washed with soap and water.[\[1\]](#) For large spills, it is imperative to contact your institution's environmental health and safety department.

Disposal Plan

All waste materials, including contaminated PPE and spill cleanup materials, must be disposed of in accordance with local, state, and federal regulations. Chemical waste should be collected in a designated, properly labeled, and sealed container.[\[2\]](#) Do not dispose of **2-Hydroxycyclohexan-1-one** down the drain.[\[1\]](#)[\[7\]](#) For specific disposal instructions, always consult your institution's waste disposal guidelines or contact the environmental health and safety office.

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **2-Hydroxycyclohexan-1-one**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxycyclohexan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1217906#personal-protective-equipment-for-handling-2-hydroxycyclohexan-1-one>

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